

Technical Guide: N-Nitrosocytisine-d4 for Analytical Quantification

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Compound of Interest

Compound Name: *N-Nitrosocytisine-d4*

Cat. No.: *B15558715*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Nitrosocytisine-d4**, a critical isotopically labeled internal standard used in the precise quantification of the corresponding nitrosamine impurity. This document outlines its core molecular data, a detailed experimental protocol for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and a logical workflow for its use in analytical quantification.

Core Molecular Data

N-Nitrosocytisine-d4 is the deuterated form of N-Nitrosocytisine, an N-nitroso derivative of the secondary amine, cytosine. It serves as a highly characterized reference material, meeting stringent regulatory standards for nitrosamine compound analysis.^[1] Its primary application is in analytical method development, validation (AMV), and quality control (QC) to ensure the safety and purity of pharmaceutical products.^[1] The use of a deuterated internal standard is the gold standard for isotope dilution mass spectrometry, a technique that provides high accuracy and precision by correcting for matrix effects and variations during sample processing and analysis.

Quantitative Data Summary

Parameter	Value	Source
Molecular Formula	C ₁₁ D ₄ H ₉ N ₃ O ₂	Veeprho
Molecular Weight	223.26 g/mol	Veeprho[1]

Experimental Protocols

While a specific synthesis protocol for **N-Nitrosocytisine-d4** is not publicly available, this section provides a detailed and representative experimental protocol for the quantification of a nitrosamine impurity in a drug product using its corresponding deuterated internal standard, such as **N-Nitrosocytisine-d4**, by LC-MS/MS. This method is based on established protocols for nitrosamine analysis in pharmaceuticals.

Objective: To accurately quantify the level of a target nitrosamine impurity in a drug substance or product using **N-Nitrosocytisine-d4** as an internal standard.

Materials and Reagents:

- **N-Nitrosocytisine-d4** (Internal Standard)
- Target Nitrosamine Analyte (for calibration standards)
- Drug Substance/Product for analysis
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic Acid (or other appropriate mobile phase modifier)
- Volumetric flasks, pipettes, and other standard laboratory glassware
- Centrifuge tubes (15 mL)
- Syringe filters (0.22 µm)

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-Performance Liquid Chromatography (UPLC) system
- Tandem Mass Spectrometer (MS/MS) with a suitable ionization source (e.g., Electrospray Ionization - ESI, or Atmospheric Pressure Chemical Ionization - APCI)

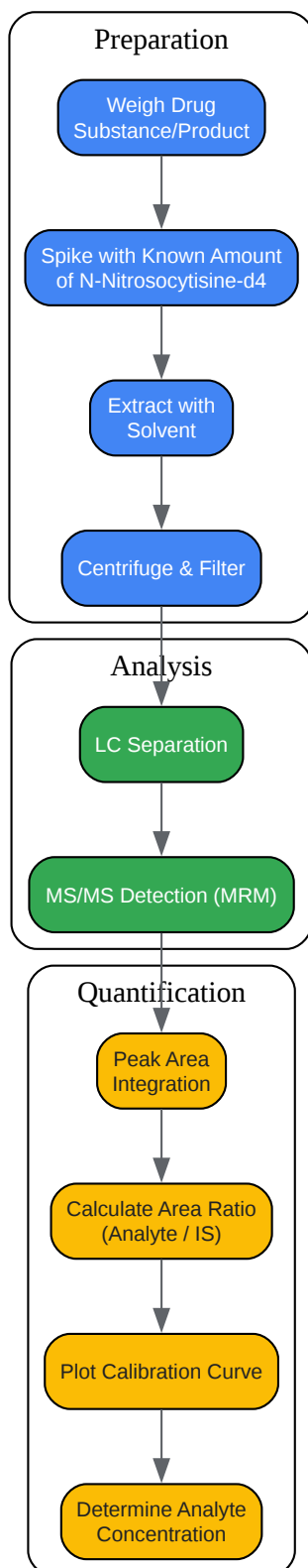
Procedure:

- Standard Solution Preparation:
 - Internal Standard Stock Solution: Accurately weigh a known amount of **N-Nitrosocytisine-d4** and dissolve it in a known volume of methanol to prepare a stock solution of a specific concentration (e.g., 100 µg/mL).
 - Analyte Stock Solution: Similarly, prepare a stock solution of the non-labeled target nitrosamine analyte.
 - Working Standard Solutions: Prepare a series of calibration standards by spiking known concentrations of the analyte stock solution into a suitable diluent, and adding a constant, known concentration of the **N-Nitrosocytisine-d4** internal standard to each.
- Sample Preparation:
 - Accurately weigh a known amount of the drug substance or ground drug product into a centrifuge tube.
 - Add a precise volume of the **N-Nitrosocytisine-d4** internal standard stock solution.
 - Add a suitable extraction solvent (e.g., methanol).
 - Vortex the sample for a specified time to ensure complete dissolution/extraction of the analyte and internal standard.
 - Centrifuge the sample to pellet any undissolved excipients.
 - Filter the supernatant through a 0.22 µm syringe filter into an LC vial for analysis.

- LC-MS/MS Analysis:
 - Liquid Chromatography Conditions:
 - Column: A suitable reversed-phase column (e.g., C18).
 - Mobile Phase: A gradient of water and acetonitrile, both containing a small percentage of formic acid (e.g., 0.1%).
 - Flow Rate: Appropriate for the column dimensions (e.g., 0.4 mL/min).
 - Injection Volume: A small, consistent volume (e.g., 5 μ L).
 - Mass Spectrometry Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Monitor at least two specific precursor-to-product ion transitions for both the target nitrosamine analyte and **N-Nitrosocytisine-d4** to ensure identity and accurate quantification. The transitions for the deuterated standard will have a higher mass-to-charge ratio (m/z) corresponding to the mass difference from the deuterium labeling.
- Data Analysis:
 - Integrate the peak areas for the specified MRM transitions for both the analyte and the internal standard in the chromatograms of the calibration standards and the samples.
 - Calculate the ratio of the analyte peak area to the internal standard peak area for each injection.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte in the calibration standards.
 - Determine the concentration of the nitrosamine impurity in the sample by interpolating its peak area ratio on the calibration curve.

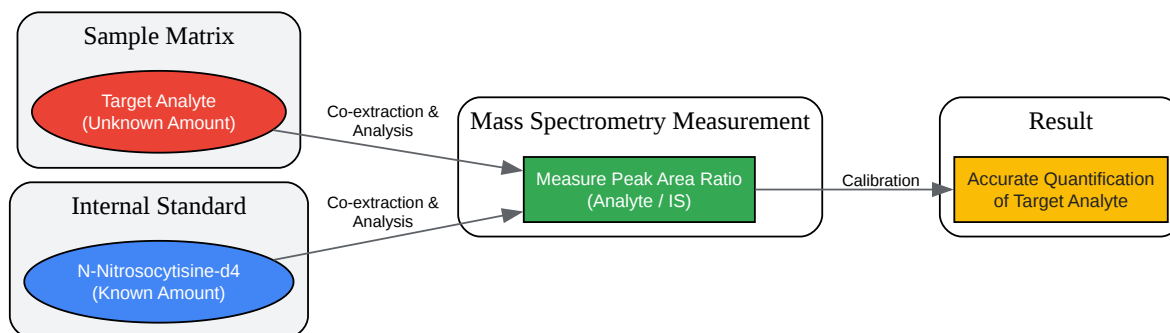
Mandatory Visualizations

The following diagrams illustrate the logical workflow for using a deuterated internal standard in an analytical setting and a simplified representation of the isotope dilution method.



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Caption: Workflow for Nitrosamine Quantification using a Deuterated Internal Standard.



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Caption: Principle of Isotope Dilution Mass Spectrometry.

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References

- 1. [datapdf.com](https://www.datapdf.com) [datapdf.com]
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